

# Glutaric Anhydride: A Comprehensive Technical Guide to its Physical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Glutaric anhydride*

Cat. No.: *B126334*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the key physical properties of **glutaric anhydride**, a versatile intermediate compound with significant applications in the pharmaceutical and polymer industries. This document summarizes essential quantitative data, outlines detailed experimental protocols for property determination, and presents a logical workflow for these experimental procedures.

## Core Physical Properties of Glutaric Anhydride

**Glutaric anhydride**, with the chemical formula  $C_5H_6O_3$ , is a cyclic dicarboxylic anhydride.<sup>[1]</sup> It typically appears as a white to off-white crystalline powder or crystals.<sup>[1][2]</sup> Understanding its physical properties is crucial for its application in synthesis, formulation, and material science.

## Quantitative Data Summary

The following table summarizes the key physical properties of **glutaric anhydride**, compiled from various sources.

Physical Property	Value	Conditions
Melting Point	50-57 °C	-
50-55 °C	lit.[1][2][3][4]	
53-57 °C	[5]	
52-57 °C	[6][7]	
46-57 °C	[8]	
56 °C	[9]	
52-56 °C	[10][11]	
55 °C	[12]	
Boiling Point	290.5 °C	1013 hPa[5]
291 °C	-[6]	
290 °C	-[8]	
287 °C	-[9]	
150 °C	10 mmHg[1][2][3][4][13]	
Density	1.411 g/cm <sup>3</sup>	-[1][6]
1.24 g/cm <sup>3</sup>	60 °C[5]	
1.429 g/cm <sup>3</sup>	-[8]	
1.240 g/mL	-[9]	
Vapor Pressure	0.05 hPa	50 °C[1][5]
0.00255 mmHg	25 °C[2]	
Solubility	Soluble in Chloroform, Ethyl Acetate, Ether, dimethyl sulfoxide, and methanol.[1][2] [6] It hydrolyzes in water.[2]	

# Experimental Protocols for Physical Property Determination

Accurate determination of physical properties such as melting and boiling points is fundamental for compound identification and purity assessment.[\[14\]](#)[\[15\]](#)

## Melting Point Determination: Capillary Method

The capillary method is a common and straightforward technique for determining the melting point of a solid.[\[14\]](#)[\[16\]](#)

Principle: A small, finely powdered sample of the substance is heated at a controlled rate in a capillary tube. The temperature range from the first sign of melting to the complete liquefaction of the sample is recorded as the melting point range.[\[14\]](#) Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, while impurities can lead to a depressed and broader melting range.[\[14\]](#)[\[15\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[14\]](#)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (optional, for grinding crystals)

Procedure:

- Sample Preparation: Ensure the **glutaric anhydride** sample is dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.[\[16\]](#)
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample, trapping a small amount of the material. Tap the sealed end of the tube on a hard

surface to pack the sample down into the bottom. The packed sample height should be approximately 2-3 mm.

- Apparatus Setup:
  - Melting Point Apparatus: Place the capillary tube into the designated slot in the apparatus. [\[16\]](#)
  - Thiele Tube: Attach the capillary tube to a thermometer using a small rubber band or a piece of rubber tubing, ensuring the sample is aligned with the thermometer bulb. Insert the thermometer and attached capillary into the Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil). [\[14\]](#)
- Heating and Observation:
  - Begin heating the apparatus. If the approximate melting point is known, the temperature can be raised rapidly to about 15-20°C below the expected melting point. [\[17\]](#)
  - As the temperature approaches the expected melting point, reduce the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium between the sample and the thermometer. [\[14\]](#)
  - Carefully observe the sample. Record the temperature at which the first droplet of liquid appears (T1).
  - Continue heating slowly and record the temperature at which the last solid crystal melts (T2).
- Reporting: The melting point is reported as the range T1-T2.

## Boiling Point Determination: Distillation and Capillary Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. [\[18\]](#)

Principle: This method involves heating the liquid to its boiling point, allowing the vapor to pass into a condenser where it cools and liquefies, and then collecting the condensed liquid (distillate). The temperature of the vapor is measured, which remains constant during the distillation of a pure substance.[19]

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Apparatus Setup: Assemble the distillation apparatus. Place the **glutaric anhydride** (in its liquid state, i.e., heated above its melting point) in the distillation flask along with a few boiling chips to ensure smooth boiling.
- Heating: Begin heating the distillation flask. The liquid will start to boil, and its vapor will rise.
- Temperature Measurement: Position the thermometer so that the top of the bulb is level with the bottom of the side arm leading to the condenser. This ensures that the measured temperature is that of the vapor in equilibrium with the boiling liquid.
- Observation and Recording: As the vapor condenses and drips into the receiving flask, the temperature reading on the thermometer should stabilize. Record this constant temperature as the boiling point.

Principle: This method is suitable for small sample quantities. A small amount of the liquid is heated in a test tube along with an inverted capillary tube. As the liquid is heated, the air trapped in the capillary tube expands and escapes. Upon cooling, the liquid will be drawn into

the capillary tube when the vapor pressure of the liquid equals the external pressure. The temperature at which this occurs is the boiling point.[18][20]

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube or beaker with oil)
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Sample Preparation: Place a small amount of molten **glutaric anhydride** into the small test tube.
- Capillary Insertion: Place the capillary tube, with its open end down, into the test tube containing the liquid.
- Apparatus Setup: Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is aligned with the thermometer bulb. Immerse this assembly in a heating bath.
- Heating: Heat the bath gradually. A stream of bubbles will emerge from the open end of the capillary tube as the trapped air and then the vapor of the substance escape.[20]
- Observation and Cooling: Continue heating until a steady stream of bubbles is observed. Then, remove the heat source and allow the bath to cool slowly.
- Recording: The stream of bubbles will slow down and stop. The moment the liquid begins to enter the capillary tube, record the temperature on the thermometer. This is the boiling point of the liquid.[20]

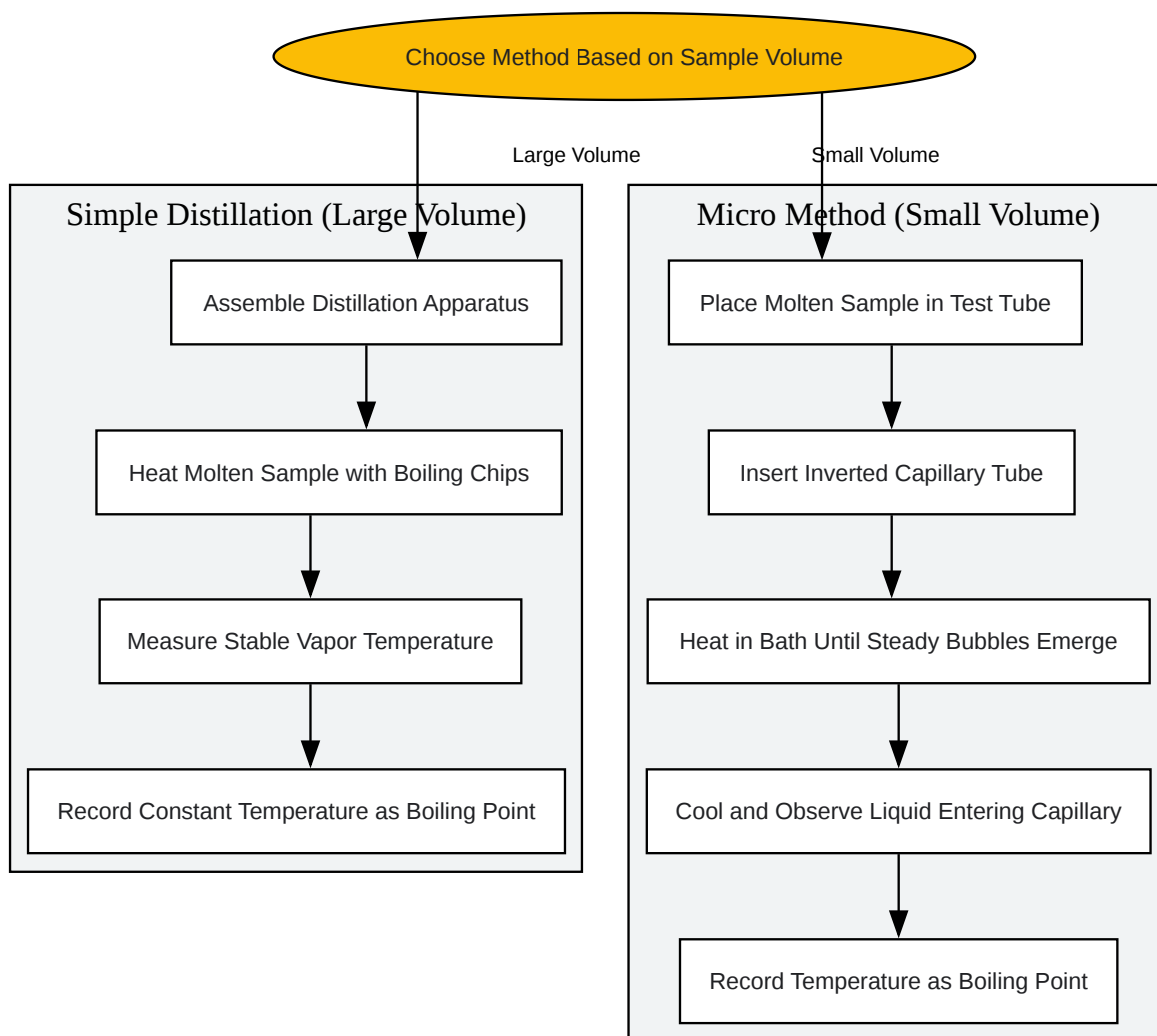
## Logical Workflow and Visualization

The following diagrams illustrate the logical workflow for the experimental determination of the melting and boiling points of **glutaric anhydride**.



[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References



- 1. Glutaric anhydride CAS#: 108-55-4 [m.chemicalbook.com]
- 2. Cas 108-55-4, Glutaric anhydride | lookchem [lookchem.com]
- 3. 無水グルタル酸 95% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Glutaric anhydride 95 108-55-4 [sigmaaldrich.com]
- 5. Glutaric anhydride CAS 108-55-4 | 820604 [merckmillipore.com]
- 6. Glutaric anhydride, 98% 50 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 7. matrixscientific.com [matrixscientific.com]
- 8. Glutaric Anhydride [bayvillechemical.net]
- 9. glutaric anhydride [stenutz.eu]
- 10. Glutaric anhydride - TRIGON Chemie [trigon-chemie.com]
- 11. Glutaric anhydride (flakes) - TRIGON Chemie [trigon-chemie.com]
- 12. Glutaric anhydride | 108-55-4 | FG14622 | Biosynth [biosynth.com]
- 13. chemimpex.com [chemimpex.com]
- 14. chem.ucalgary.ca [chem.ucalgary.ca]
- 15. SSERC | Melting point determination [sserc.org.uk]
- 16. westlab.com [westlab.com]
- 17. chem.libretexts.org [chem.libretexts.org]
- 18. Video: Boiling Points - Concept [jove.com]
- 19. vernier.com [vernier.com]
- 20. uomus.edu.iq [uomus.edu.iq]
- To cite this document: BenchChem. [Glutaric Anhydride: A Comprehensive Technical Guide to its Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126334#physical-properties-of-glutaric-anhydride-melting-point-boiling-point]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)